

## 3-(methylthio)propanal structural formula

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An In-depth Technical Guide to 3-(Methylthio)propanal

### Introduction

3-(Methylthio)propanal, also widely known as methional, is an organic sulfur compound with the chemical formula C<sub>4</sub>H<sub>8</sub>OS.[1][2][3] It is a significant flavor component in many foods, contributing to savory, meaty, and potato-like aromas.[1][4] Methional is formed naturally through the Strecker degradation of the amino acid methionine, particularly during the cooking process.[4][5][6] Beyond its role as a flavorant, it serves as a crucial intermediate in the industrial synthesis of D,L-methionine and its hydroxy analog (MHA), which are essential supplements in animal feed.[7] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, biological relevance, and experimental protocols for researchers and professionals in drug development and chemical sciences.

### **Chemical Structure and Identification**

3-(Methylthio)propanal is an aliphatic aldehyde containing a thioether functional group. Its structure consists of a propanal backbone with a methylthio group attached to the third carbon.

Caption: Structural formula of 3-(methylthio)propanal.



Identifier	Value	
IUPAC Name	3-(Methylsulfanyl)propanal[4]	
Synonyms	Methional, 3-(Methylthio)propionaldehyde, 4- Thiapentanal[2][8]	
CAS Number	3268-49-3[1][2][3]	
Molecular Formula	C <sub>4</sub> H <sub>8</sub> OS[1][2][3]	
Molecular Weight	104.17 g/mol [1][2][3][6]	
SMILES	CSCCC=O[2][4][5]	
InChI Key	CLUWOWTHNNBBU-UHFFFAOYSA-N[5]	

## **Physicochemical Properties**

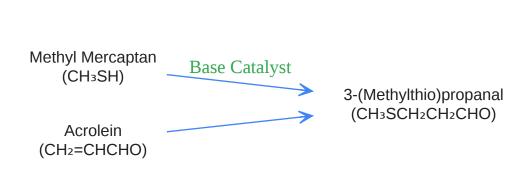
3-(Methylthio)propanal is a colorless to amber liquid known for its potent and distinctive odor.[1] [2] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference(s)
Appearance	Colorless to amber liquid	[1][2]
Odor	Powerful, pungent, onion and meat-like	[1][2][8]
Boiling Point	165-166 °C	[1][5]
Density	1.043 g/mL at 25 °C	[1][5]
Refractive Index	n20/D 1.483	[1][5]
Solubility	Slightly soluble in water; soluble in alcohols and oils	[1][2]
Vapor Pressure	0.53 hPa at 20°C	[9]
Flash Point	74 °C	[9]



# Synthesis and Biological Pathways Industrial Synthesis

The primary industrial method for producing 3-(methylthio)propanal is through the Michael addition of methyl mercaptan to acrolein.[7] This reaction is typically catalyzed by a base.



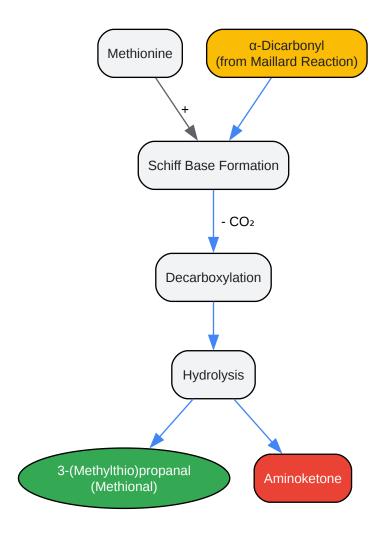
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Caption: Synthesis of 3-(methylthio)propanal from methyl mercaptan and acrolein.

## **Biological Pathway: Strecker Degradation**

In biological systems and food chemistry, 3-(methylthio)propanal is a well-known product of the Strecker degradation of methionine, an essential amino acid. This reaction occurs in the presence of an  $\alpha$ -dicarbonyl compound, which is often an intermediate from the Maillard reaction between amino acids and reducing sugars.[4]





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Caption: Strecker degradation of methionine to form 3-(methylthio)propanal.

# Experimental Protocols Synthesis of 3-(Methylthio)propanal

Objective: To synthesize 3-(methylthio)propanal via the addition of methyl mercaptan to acrolein.

#### Materials:

- Acrolein (inhibitor-free)
- Methyl mercaptan



- Triethylamine (catalyst)
- Anhydrous solvent (e.g., toluene)
- Reaction vessel equipped with a stirrer, dropping funnel, and condenser, under an inert atmosphere (e.g., nitrogen).

#### Procedure (Illustrative):

- A solution of acrolein in the anhydrous solvent is prepared in the reaction vessel and cooled in an ice bath.
- A catalytic amount of triethylamine is added to the cooled acrolein solution.
- Methyl mercaptan is added dropwise to the stirred solution while maintaining the temperature below 10 °C. The addition is highly exothermic and requires careful control.
- After the addition is complete, the reaction mixture is stirred at room temperature for several hours to ensure the reaction goes to completion.
- The catalyst is neutralized or removed by washing with a dilute acid solution.
- The organic layer is separated, dried over an anhydrous drying agent (e.g., MgSO<sub>4</sub>), and the solvent is removed under reduced pressure.
- The crude product is purified by vacuum distillation to yield pure 3-(methylthio)propanal.

Note: This reaction involves highly toxic, volatile, and flammable reagents. It must be performed in a well-ventilated fume hood with appropriate personal protective equipment.

## Safety and Handling

3-(methylthio)propanal is a hazardous substance that requires careful handling.

Hazards: Toxic if inhaled or in contact with skin, and harmful if swallowed.[10] It causes
serious eye damage, skin irritation, and may lead to an allergic skin reaction.[10][11] It is
also classified as a combustible liquid.



- Personal Protective Equipment (PPE): Wear safety goggles with side shields, chemical-resistant gloves (e.g., PVC), and a lab coat.[10] All handling should occur in a chemical fume hood to avoid inhalation of vapors.[10][12]
- Storage: Store in a cool, dry, and well-ventilated area between 2-8°C.[5] The compound is sensitive to air and heat and should be stored under an inert gas atmosphere. Keep containers tightly closed and away from sources of ignition and incompatible materials like strong oxidizing agents and bases.[12]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Avoid release to the environment as it is very toxic to aquatic life.

## **Applications and Biological Role**

- Flavor and Fragrance: It is used as a flavoring agent to impart savory, meat-like notes in processed foods, particularly potato-based snacks.[2][4][8]
- Chemical Intermediate: It is a key precursor in the large-scale industrial synthesis of methionine and 2-hydroxy-4-(methylthio)butyric acid (MHA), which are vital additives for animal feed.[7]
- Research Applications: The compound serves as a reactant in various organic synthesis reactions, including oxidative couplings and intermolecular alkyne hydroacylations.[5][13]
- Biological Activity: It has been identified as a prostaglandin antagonist.[1][2]

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